Technical Guide: 3-Aminobenzamide Bromoacetyl Derivative

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Compound of Interest

Compound Name:	*N-{3-[(2-Bromoacetyl)amino]phenyl}benzamide*
CAS No.:	*886014-61-5*
Cat. No.:	*B1389873*

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Functional Identity: Irreversible PARP-1 Affinity Probe & Cysteine-Targeting Warhead

Executive Summary

The 3-aminobenzamide bromoacetyl derivative (systematically 3-(2-bromoacetamido)benzamide) represents a strategic chemical modification of the classic poly(ADP-ribose) polymerase (PARP) inhibitor, 3-aminobenzamide (3-AB). By appending a reactive bromoacetyl electrophile to the exocyclic amine, researchers transform a weak, competitive inhibitor (

) into a covalent affinity probe.

This derivative is primarily utilized in Activity-Based Protein Profiling (ABPP) and structural mapping to identify cysteine residues proximal to the NAD+ binding pocket of PARP enzymes, or to characterize off-target binding in the "benzamide-binding" proteome.

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Chemical Architecture & Synthesis

Structural Logic

The core scaffold, 3-aminobenzamide, mimics the nicotinamide moiety of NAD+, binding to the catalytic site of PARP. The bromoacetyl group acts as a "warhead"—an alkylating agent that reacts preferentially with thiols (cysteine side chains) via an

mechanism.

Feature	Specification
Systematic Name	3-(2-bromoacetamido)benzamide
Molecular Formula	
Molecular Weight	~257.08 g/mol
Warhead Type	-Haloacetamide (Electrophilic)
Target Residue	Cysteine (-SH) > Histidine (Imid) > Lysine ( )
Solubility	DMSO (High), Ethanol (Moderate), Water (Low/Hydrolytically unstable)

Synthesis Protocol

Objective: Selective acylation of the aniline nitrogen without over-alkylation or hydrolysis.

Reagents:

- 3-Aminobenzamide (1.0 eq)
- Bromoacetyl bromide (1.1 eq)
- N,N-Diisopropylethylamine (DIPEA) or Triethylamine (1.2 eq)
- Dichloromethane (DCM) (Anhydrous)

Workflow:

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- Dissolution: Dissolve 3-aminobenzamide in anhydrous DCM under

  atmosphere at 0°C.
- Base Addition: Add DIPEA dropwise to scavenge HBr generated during the reaction.
- Acylation: Add bromoacetyl bromide dropwise over 15 minutes. The reaction is highly exothermic; maintain temperature <5°C to prevent di-acylation.
- Monitoring: Stir at 0°C for 1 hour, then warm to RT. Monitor via TLC (3-AB fluoresces; the product will have a lower

  and quench fluorescence).
- Workup: Wash with cold 5% citric acid (removes unreacted amine), then saturated

  , then brine. Dry over

  .
- Purification: Recrystallize from Ethanol/Hexane. Do not use silica chromatography with methanol, as the bromoacetyl group can solvolyze.

Mechanism of Action

From Equilibrium to Covalent Capture

Unmodified 3-AB binds reversibly. The bromoacetyl derivative binds initially via the same hydrogen-bonding network (mimicking nicotinamide) but then undergoes a time-dependent covalent bond formation if a nucleophile is within striking distance (~3–5 Å).

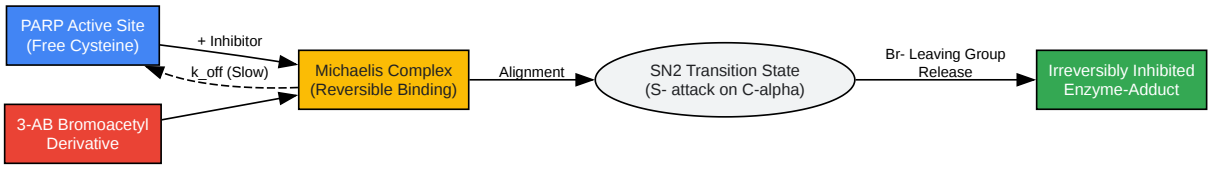
Reaction Kinetics:

- (Affinity): Governed by the benzamide core.
- (Reactivity): Governed by the bromoacetyl electrophilicity and the nucleophilicity of the target cysteine.

Mechanistic Visualization

The following diagram illustrates the transition from reversible binding to irreversible alkylation.

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Caption: Kinetic pathway of covalent inactivation. The benzamide core directs the probe to the NAD+ pocket, positioning the bromoacetyl group for nucleophilic attack by proximal cysteines.

Experimental Applications & Protocols

In Vitro Affinity Labeling Assay

Purpose: To determine if PARP (or a variant) is covalently modified by the probe.

- Preparation: Prepare a 10 mM stock of the bromoacetyl derivative in anhydrous DMSO. Avoid freeze-thaw cycles (hydrolysis risk).
- Incubation:
  - Mix purified PARP-1 (100 nM) with the derivative (1 µM - 100 µM) in Labeling Buffer (50 mM Tris pH 7.5, 1 mM

).
  - Critical Control: Pre-incubate a separate sample with 1 mM unmodified 3-aminobenzamide (competitor) for 15 min.
- Time Course: Incubate at 37°C for 30–60 minutes.
- Quenching: Add 50 mM DTT or

  -mercaptoethanol to scavenge unreacted probe.
- Readout:

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- If using a radioactive/fluorescent variant: Run SDS-PAGE and image.
- If utilizing Mass Spec: Proceed to trypsin digestion.[1][2]

Mass Spectrometry Validation (Bottom-Up Proteomics)

To identify the exact residue modified:

- Digest the quenched reaction mixture with Trypsin.
- Analyze via LC-MS/MS.[1]
- Search Parameters: Look for a static modification on Cysteine residues corresponding to the mass shift of the acetamidobenzamide adduct:
  - Mass Shift: +176.06 Da (Mass of

    - Mass of H).
  - Note: The Bromine is lost during the reaction.

Comparative Properties Data

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Property	3-Aminobenzamide (Parent)	3-(2-Bromoacetamido)benzamide (Derivative)
Binding Type	Reversible (Competitive)	Irreversible (Covalent)
Inhibition Potency		Time-dependent (driven)
Selectivity	Moderate (PARP family)	High for Cys-containing PARP isoforms
Cell Permeability	High	Moderate (Reactive with cytosolic glutathione)
Stability	Stable	Hydrolytically sensitive (Store -20°C, dry)
Primary Utility	Cellular inhibition, Radio-sensitization	Active site mapping, Proteomic profiling

References

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